

# In-Depth Technical Guide to the Safe Handling of Pyriproxyfen-d6

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## Compound of Interest

Compound Name: Pyriproxyfen-d6

Cat. No.: B12392037

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **Pyriproxyfen-d6**. Given that **Pyriproxyfen-d6** is a deuterated analog of Pyriproxyfen, its chemical and toxicological properties are considered to be essentially identical. This document draws upon the extensive safety and toxicological data available for Pyriproxyfen to provide a thorough guide for the safe handling and use of its deuterated form in a research and development setting.

## Chemical and Physical Properties

**Pyriproxyfen-d6** is a pyridine-based pesticide that functions as an insect growth regulator. It is a deuterated form of Pyriproxyfen, where six hydrogen atoms have been replaced with deuterium. This isotopic labeling is primarily for its use as an internal standard in analytical chemistry.

Property	Value	Reference
Chemical Name	2-[1-methyl-2-(4-phenoxyphenoxy)ethoxy]pyridine-d6	N/A
CAS Number	95737-68-1 (for Pyriproxyfen)	[1]
Molecular Formula	C20H13D6NO3	N/A
Molecular Weight	~327.4 g/mol	N/A
Appearance	Pale yellow waxy solid	N/A
Solubility in Water	0.367 mg/L (at 25°C, pH 6)	[2]
Flash Point	119 °C	[2]
Auto-ignition Temperature	535 °C	[2]

## Toxicological Data Summary

Pyriproxyfen exhibits low acute toxicity to mammals. The primary target organs upon repeated exposure are the liver, kidneys, and the hematopoietic system.[3] There is no evidence of carcinogenicity or mutagenicity.[4]

### Acute Toxicity

Endpoint	Value	Species	Reference
Oral LD50	> 5000 mg/kg bw	Rat (male/female)	[2]
Dermal LD50	> 2000 mg/kg bw	Rat (male/female)	[5]
Inhalation LC50	> 1.3 mg/L air	Rat (male/female)	[2]

## Chronic Toxicity and Other Endpoints

Endpoint	Value	Species	Effect	Reference
NOAEL (2-generation study)	340 mg/kg bw/day	Rat	No reproductive toxicity	N/A
ADI (Acceptable Daily Intake)	0.07 mg/kg/day	Human	Based on NOAEL of 7 mg/kg/day	[5]

## Ecotoxicity

Pyriproxyfen is very toxic to aquatic life with long-lasting effects.[1]

Endpoint	Value	Species	Exposure Time	Reference
LC50	0.85 mg/L	Oncorhynchus mykiss (Rainbow trout)	96 h	[5]
EC50	0.4 mg/L	Daphnia magna (Water flea)	48 h	[5]
EC50	0.064 mg/L	Pseudokirchnerie lla subcapitata (Green algae)	72 h	[5]

## Handling Precautions and Safety Recommendations

Strict adherence to safety protocols is essential when handling **Pyriproxyfen-d6**.

### Personal Protective Equipment (PPE)

- **Eye/Face Protection:** Wear safety glasses with side-shields or chemical goggles.
- **Skin Protection:** Wear chemically resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.
- **Respiratory Protection:** Use in a well-ventilated area. If dusts or aerosols may be generated, a particulate filter respirator is recommended.

## General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in areas where the material is handled.
- Wash hands thoroughly after handling.
- Remove contaminated clothing and wash before reuse.

## Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep separated from food and feedstuffs.[2]
- Store in an area without drain or sewer access.[2]

## Spills and Disposal

- In case of a spill, avoid generating dust.[2]
- Sweep up the spilled substance into a covered container for disposal.[2]
- Prevent the chemical from entering drains or waterways.[2]
- Disposal must be in accordance with local, state, and federal regulations. This material and its container must be disposed of as hazardous waste.

## Experimental Protocols

The following are generalized experimental protocols for toxicity testing based on methodologies described in the scientific literature. Researchers should adapt these protocols to their specific experimental design and institutional guidelines.

### Zebrafish Embryo Acute Toxicity Test (Adapted from[6][7])

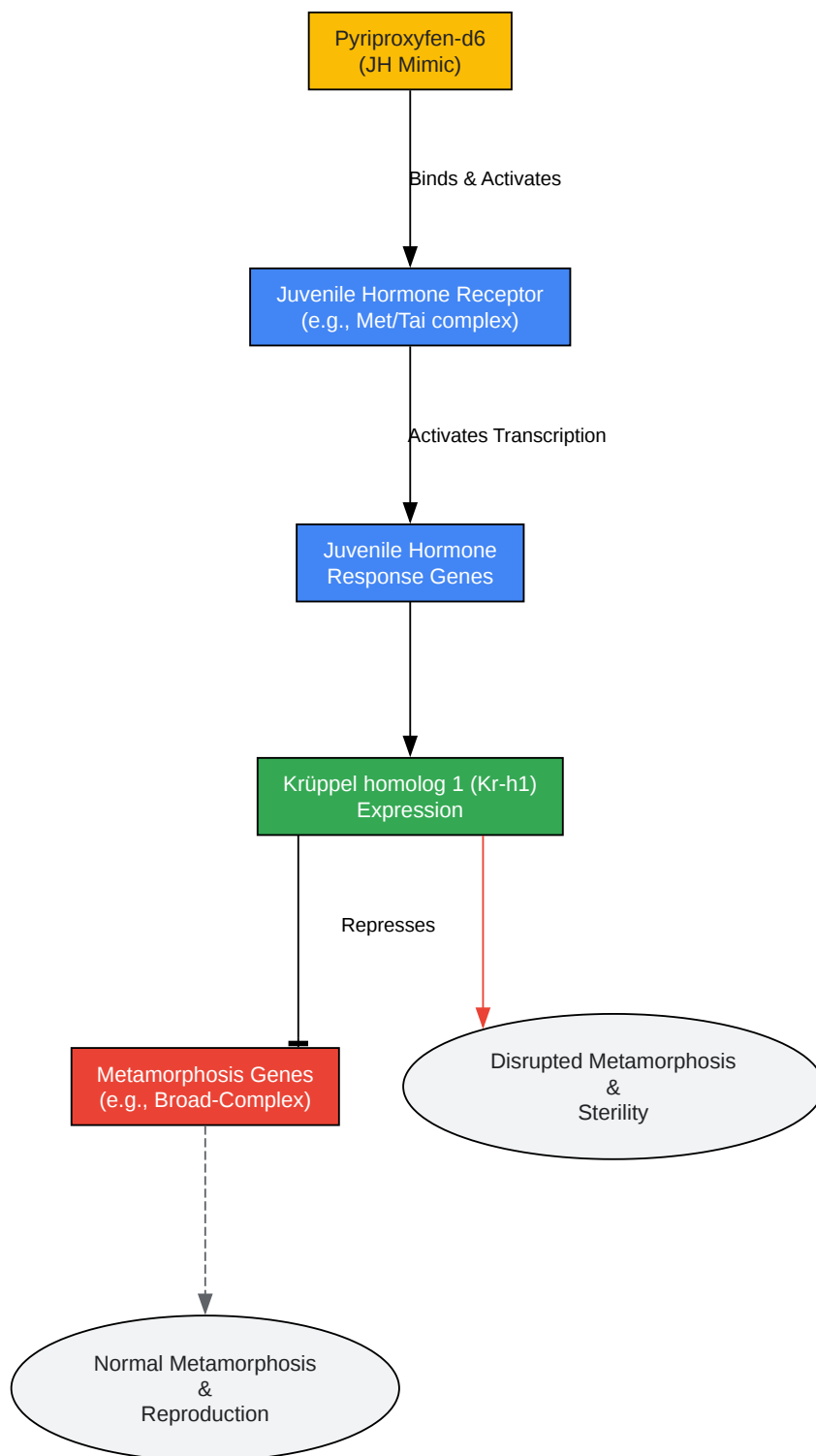
- Test Organisms: Zebrafish (*Danio rerio*) embryos, less than 3 hours post-fertilization (hpf).

- **Test Concentrations:** Prepare a stock solution of **Pyriproxyfen-d6** in a suitable solvent (e.g., DMSO). Serially dilute the stock solution in embryo medium to achieve the desired test concentrations. A solvent control group should be included.
- **Exposure:** Place a specific number of embryos (e.g., 20) into each well of a multi-well plate containing the test or control solutions.
- **Incubation:** Incubate the plates at a controlled temperature (e.g., 28°C) on a 14:10 hour light:dark cycle for up to 96 or 120 hpf.
- **Endpoints:**
  - **Mortality:** Record the number of dead embryos at regular intervals (e.g., every 24 hours). The Lethal Concentration 50 (LC50) can be calculated.[\[6\]](#)
  - **Teratogenicity:** Observe for developmental abnormalities such as pericardial edema, yolk sac edema, and spinal curvature under a stereomicroscope at specific time points.
  - **Cardiotoxicity:** Measure the heart rate (beats per minute) at a specific time point (e.g., 96 hpf).[\[6\]](#)
  - **Neurotoxicity:** Assess for behavioral changes, such as the optomotor reflex and avoidance behavior, in larvae at a specific time point (e.g., 7 days post-fertilization).[\[6\]](#)

## Signaling Pathways and Mechanisms of Action

### Juvenile Hormone Signaling Pathway in Insects

Pyriproxyfen acts as a juvenile hormone (JH) mimic in insects. It binds to the juvenile hormone receptor, leading to the disruption of metamorphosis and reproduction.[\[7\]](#)

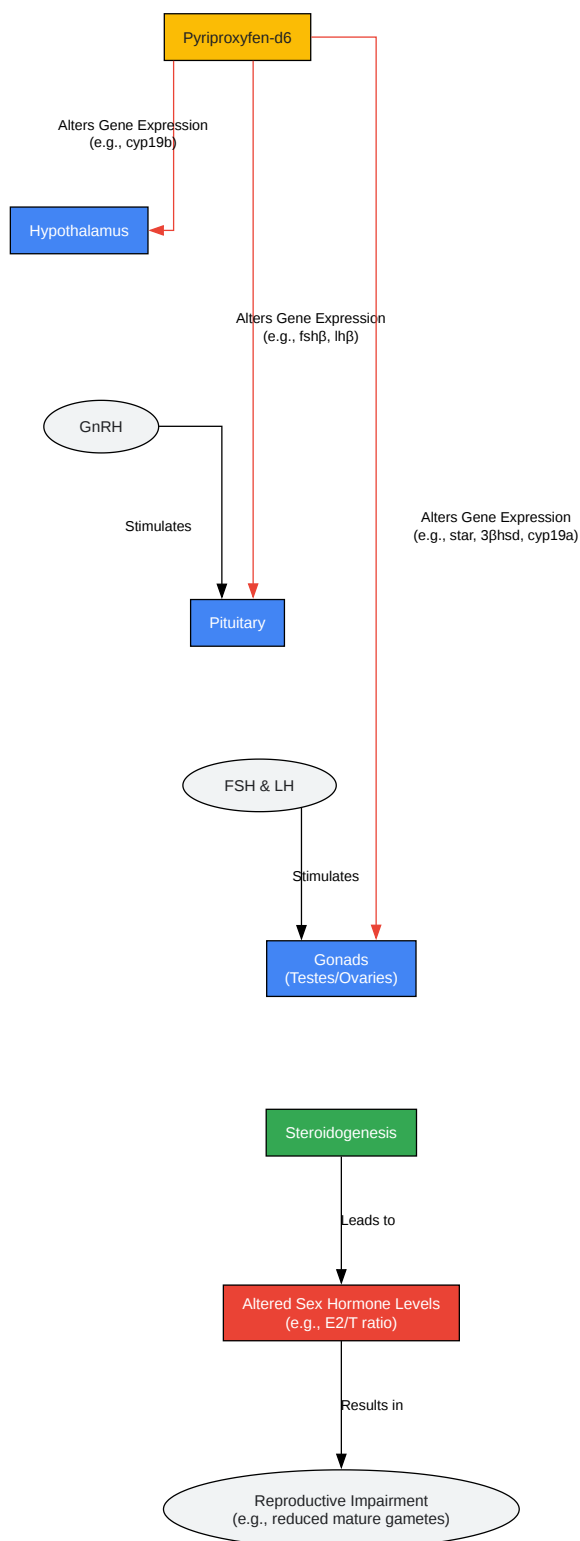


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Juvenile Hormone Mimicry by **Pyriproxyfen-d6** in Insects.

## Endocrine Disruption in Vertebrates (Zebrafish Model)

In non-target vertebrates, such as fish, Pyriproxyfen can act as an endocrine disruptor by affecting the Hypothalamus-Pituitary-Gonadal (HPG) axis.[8][9] This can lead to reproductive impairment.[8]



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**Pyriproxyfen-d6** as an Endocrine Disruptor in the Vertebrate HPG Axis.



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